

Preparing Stock Solutions of mAChR-IN-1 in DMSO: Application Notes and Protocols

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Compound of Interest

Compound Name: mAChR-IN-1

Cat. No.: B1139293

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This document provides detailed protocols and application notes for the preparation, storage, and handling of stock solutions of **mAChR-IN-1**, a potent muscarinic acetylcholine receptor (mAChR) antagonist, using dimethyl sulfoxide (DMSO) as the solvent. Adherence to these guidelines is crucial for ensuring the integrity, stability, and reliable performance of the compound in downstream applications.

Physicochemical Properties and Solubility

mAChR-IN-1 is a valuable tool for studying the physiological and pathological roles of muscarinic receptors. Understanding its fundamental properties is essential for accurate and reproducible experimental results. The compound is available in both a hydrochloride salt form and a free base form, which have different molecular weights and may exhibit slight differences in solubility and handling.

Table 1: Physicochemical Properties of **mAChR-IN-1** and its Hydrochloride Salt

| Property | mAChR-IN-1 | mAChR-IN-1 Hydrochloride |
|---------------------|--|-----------------------------|
| Molecular Weight | 488.45 g/mol | 524.82 g/mol [1] |
| Appearance | Solid | White to off-white solid[1] |
| Solubility in DMSO | ≥ 52 mg/mL (≥ 106.48 mM)[2] | 65 mg/mL (123.85 mM)[1] |
| Solubility in Water | Insoluble | 1 mg/mL (1.91 mM)[1] |

Note: The solubility of these compounds can be significantly impacted by the purity and water content of the DMSO. It is highly recommended to use newly opened, anhydrous, or low-water content DMSO for the preparation of stock solutions.

Experimental Protocols

Materials and Equipment

- mAChR-IN-1 (hydrochloride or free base)
- Anhydrous or low-water content Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile, amber, or light-protecting microcentrifuge tubes or vials
- Calibrated micropipettes and sterile, low-retention pipette tips
- Vortex mixer
- Ultrasonic bath (recommended)
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Protocol for Preparing a 10 mM Stock Solution of mAChR-IN-1 Hydrochloride

This protocol describes the preparation of a 10 mM stock solution of **mAChR-IN-1** hydrochloride. Adjustments can be made based on the desired final concentration.

- **Pre-weighing Preparation:** Before opening the vial of **mAChR-IN-1**, allow it to equilibrate to room temperature for at least 15-20 minutes. This prevents the condensation of moisture onto the compound, which can affect its stability and solubility.
- **Weighing the Compound:** On a calibrated analytical balance, carefully weigh the desired amount of **mAChR-IN-1** hydrochloride. For example, to prepare 1 mL of a 10 mM stock solution, you would need 5.25 mg of the compound.
 - Calculation: $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000$
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 524.82 \text{ g/mol} \times 1000 = 5.2482 \text{ mg}$
- **Dissolving in DMSO:**
 - Transfer the weighed **mAChR-IN-1** hydrochloride to a sterile, light-protecting vial.
 - Add the calculated volume of anhydrous DMSO. For a 10 mM solution from 5.25 mg, add 1 mL of DMSO.
 - Tightly cap the vial and vortex thoroughly for 1-2 minutes.
- **Ensuring Complete Dissolution:**
 - Visually inspect the solution for any undissolved particles.
 - If particulates are present, sonicate the solution in an ultrasonic bath for 5-10 minutes. Gentle warming (up to 37°C) can also aid in dissolution but should be done with caution to avoid degradation.
- **Aliquoting and Storage:**
 - Once the compound is fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, light-protecting microcentrifuge tubes. This minimizes the number of freeze-thaw cycles, which can degrade the compound.

- Clearly label each aliquot with the compound name, concentration, date of preparation, and solvent.

Table 2: Example Volumes for Preparing **mAChR-IN-1** Hydrochloride Stock Solutions

| Desired Concentration | Mass for 1 mL | Mass for 5 mL | Mass for 10 mL |
|-----------------------|---------------|---------------|----------------|
| 1 mM | 0.525 mg | 2.62 mg | 5.25 mg |
| 5 mM | 2.62 mg | 13.12 mg | 26.24 mg |
| 10 mM | 5.25 mg | 26.24 mg | 52.48 mg |
| 50 mM | 26.24 mg | 131.21 mg | 262.41 mg |

Storage and Stability

Proper storage of the **mAChR-IN-1** stock solution is critical to maintain its potency and stability over time.

Table 3: Recommended Storage Conditions for **mAChR-IN-1** DMSO Stock Solutions

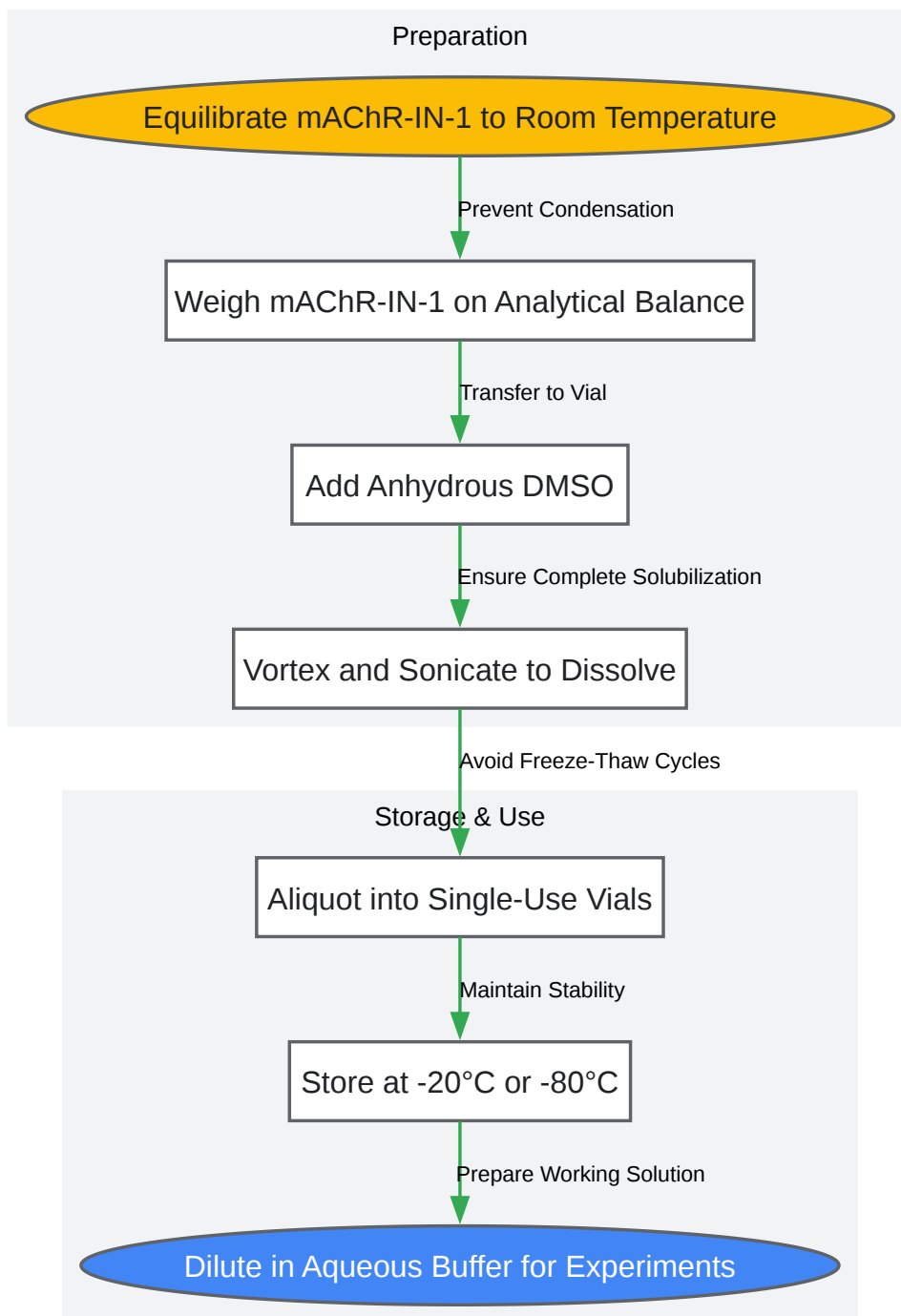
| Compound | Storage at -20°C | Storage at -80°C | Special Instructions |
|--------------------------|------------------|------------------|--|
| mAChR-IN-1 | 1 year | 2 years | Store in tightly sealed, light-protecting vials. Avoid repeated freeze-thaw cycles. |
| mAChR-IN-1 Hydrochloride | 1 month | 6 months | Store in a desiccated environment if possible to protect from moisture. Sealed storage is recommended. |

Application Notes

- **Working Concentrations:** The optimal working concentration of **mAChR-IN-1** will vary depending on the specific application, cell type, and experimental conditions. As an antagonist with a reported IC₅₀ of 17 nM for mAChRs, typical in vitro working concentrations may range from low nanomolar to micromolar. It is recommended to perform a dose-response curve to determine the optimal concentration for your specific assay.
- **Dilution in Aqueous Buffers:** When diluting the DMSO stock solution into aqueous buffers or cell culture media, it is crucial to add the stock solution to the aqueous solution while vortexing or mixing. This rapid dilution helps to prevent the precipitation of the compound. The final concentration of DMSO in the assay should be kept as low as possible, typically below 0.5%, to avoid solvent-induced toxicity or off-target effects.
- **Control Experiments:** Always include a vehicle control (DMSO at the same final concentration as the test samples) in your experiments to account for any effects of the solvent on the biological system.

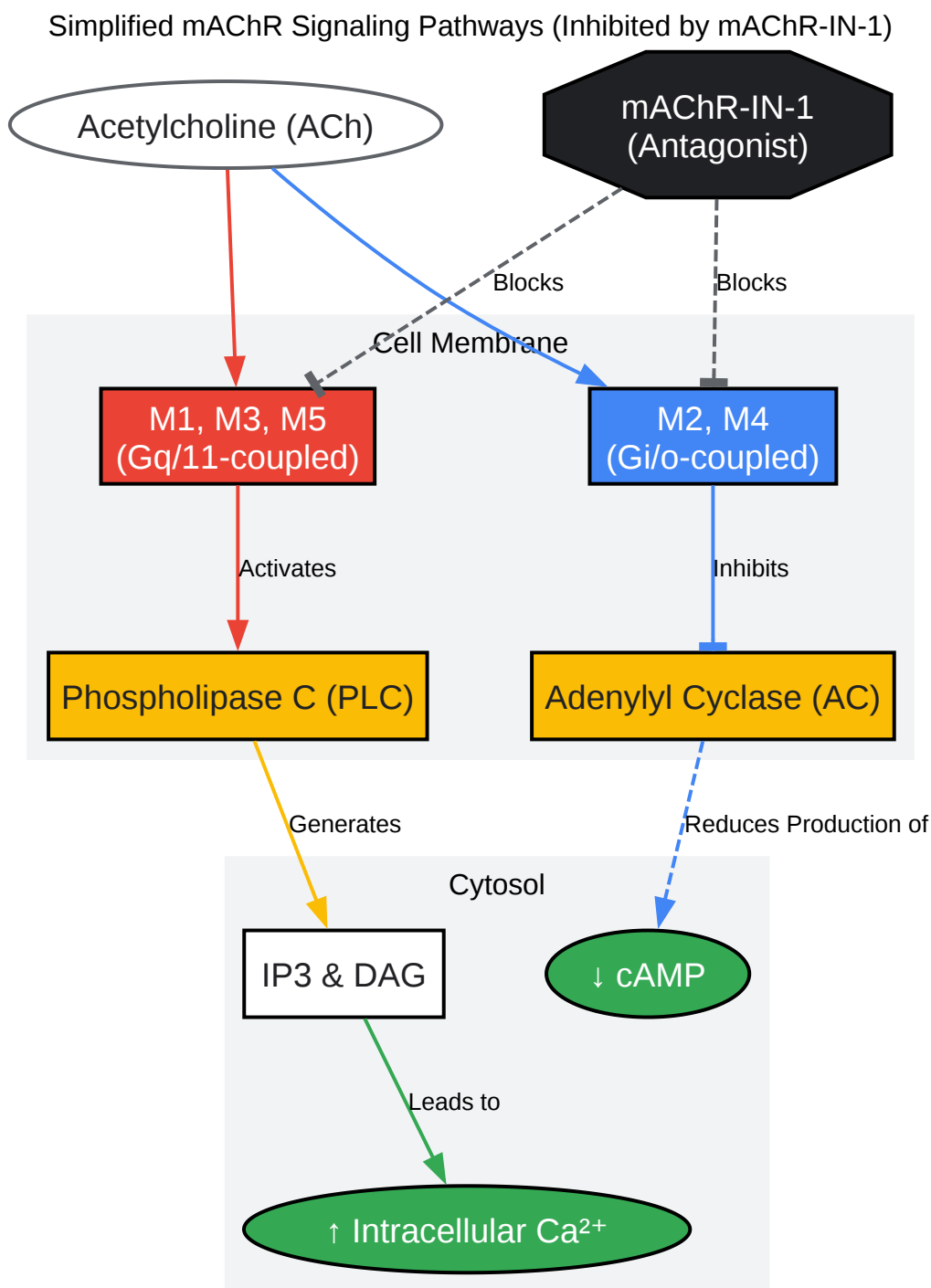
Visualized Workflows and Pathways

Experimental Workflow for mAChR-IN-1 Stock Solution Preparation



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Caption: Workflow for preparing **mAChR-IN-1** stock solution.



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Caption: Inhibition of mAChR signaling by **mAChR-IN-1**.

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References

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